

WY-135 solubility issues and solutions

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Compound of Interest

Compound Name: WY-135

Cat. No.: B3028517

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Technical Support Center: WY-135

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **WY-135**. The information is designed to address common solubility challenges and provide clear, actionable solutions.

Frequently Asked Questions (FAQs)

Q1: What is **WY-135** and what are its basic properties?

WY-135 is a potent dual inhibitor of Anaplastic Lymphoma Kinase (ALK) and ROS1 tyrosine kinase.^{[1][2]} It is a small molecule with the following chemical properties:

Property	Value
CAS Number	2163060-83-9
Molecular Formula	C ₂₈ H ₃₄ ClN ₉ O ₃ S
Molecular Weight	612.15 g/mol
Appearance	Solid powder

Q2: I am having trouble dissolving **WY-135**. Is it known to be poorly soluble?

Yes, like many kinase inhibitors, **WY-135** can present solubility challenges. Vendor information suggests that achieving a stable solution may require specific solvents and techniques.^[3] The issue is common enough that specific recommendations for enhancing solubility are provided by suppliers.

Q3: What is the recommended solvent for preparing a stock solution of **WY-135**?

Based on published research, Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **WY-135**.^[4]

Q4: What is the maximum recommended concentration for a **WY-135** stock solution in DMSO?

A stock solution of 10 mM in DMSO has been successfully prepared and used in published in vitro studies.^[4] It is advisable to start with this concentration.

Q5: How should I store the **WY-135** stock solution?

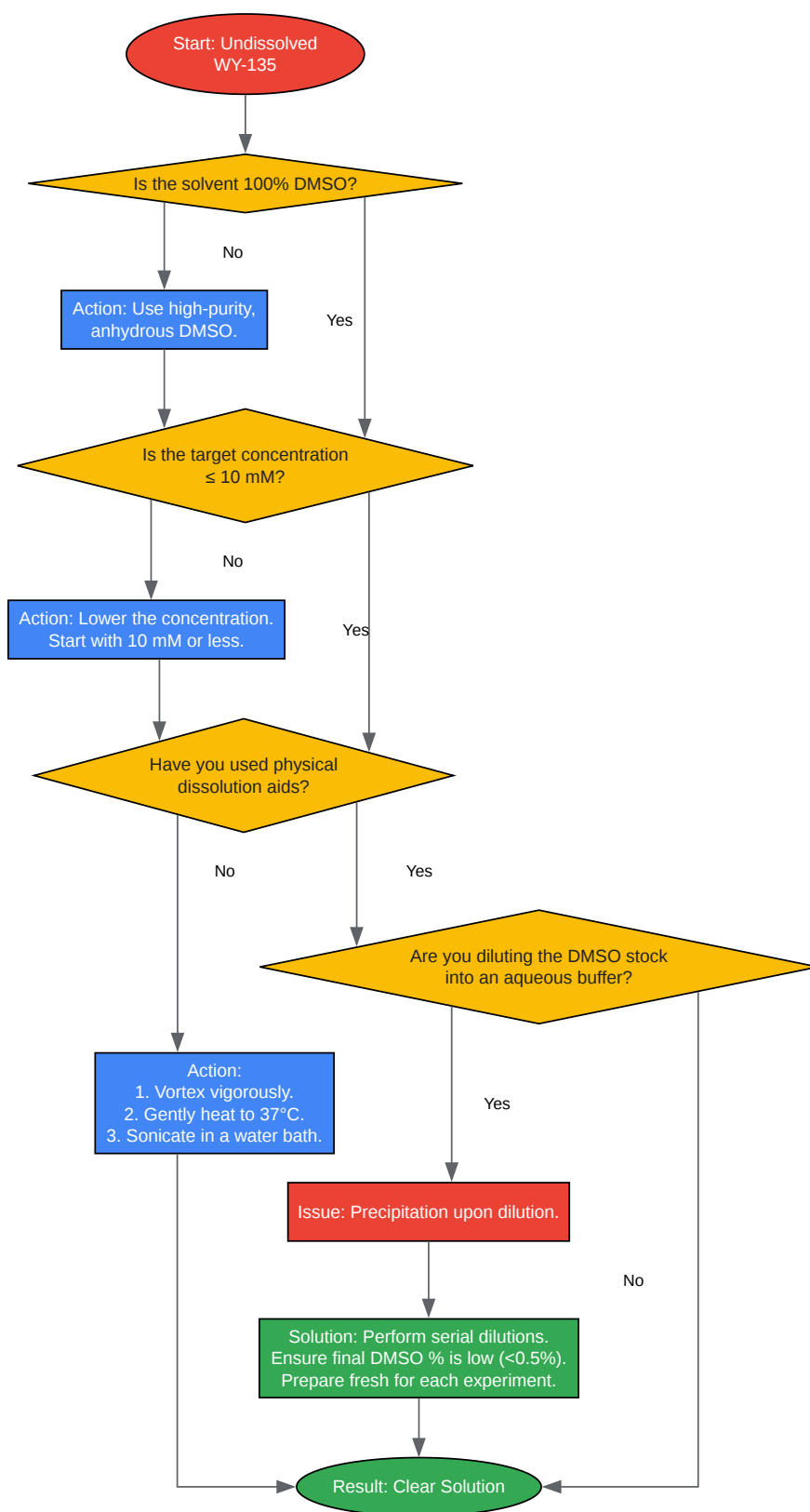
WY-135 stock solutions in DMSO should be stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months). To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.

Troubleshooting Guide: Dissolving WY-135

This guide provides a step-by-step approach to successfully dissolving **WY-135** and troubleshooting common issues.

Initial Observation: **WY-135** powder is not dissolving or is forming a precipitate.

If you are encountering difficulties in dissolving **WY-135**, follow this workflow to identify and resolve the issue.



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Caption: A step-by-step workflow for troubleshooting **WY-135** solubility issues.

Experimental Protocols

Protocol 1: Preparation of a 10 mM WY-135 Stock Solution in DMSO

This protocol is based on methodologies reported in peer-reviewed literature.

Materials:

- **WY-135** solid powder
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, chemically resistant vial (e.g., glass or polypropylene)
- Vortex mixer
- Water bath sonicator
- Incubator or water bath set to 37°C (optional)

Procedure:

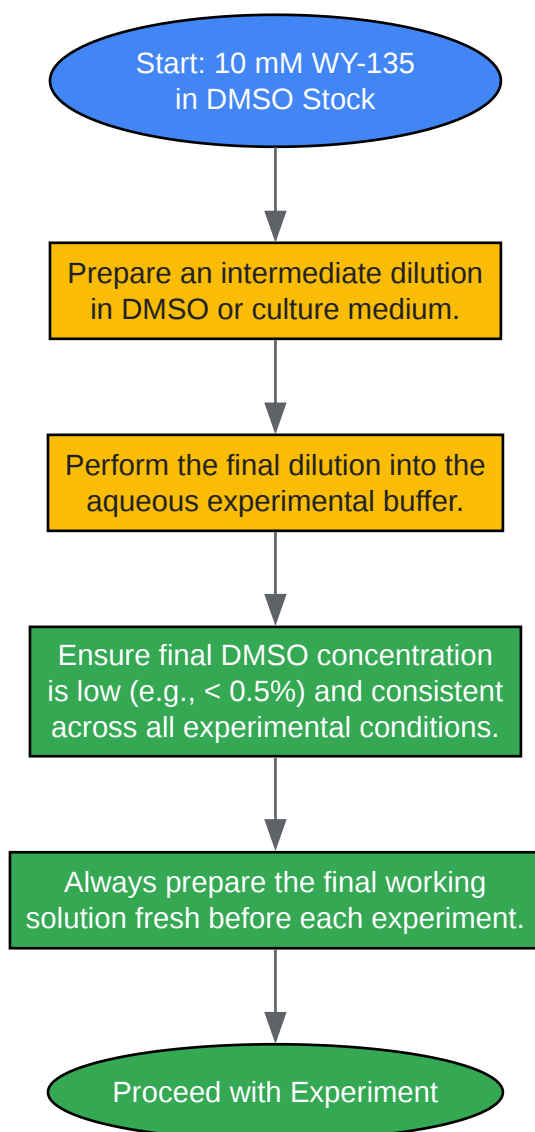
- **Weigh Compound:** Accurately weigh the required amount of **WY-135** solid into a sterile vial.
 - **Calculation Example:** To prepare 1 mL of a 10 mM stock solution:
 - $\text{Amount (mg)} = 10 \text{ mmol/L} \times 612.15 \text{ g/mol} \times 0.001 \text{ L} = 6.12 \text{ mg}$
- **Add Solvent:** Add the calculated volume of 100% DMSO to the vial.
- **Initial Dissolution:** Vortex the vial vigorously for 1-2 minutes. Visually inspect for any undissolved particles.
- **Physical Enhancement (if necessary):** If the compound does not fully dissolve, proceed with the following steps: a. **Heating:** Gently warm the vial to 37°C for 5-10 minutes. b. **Sonication:** Place the vial in a water bath sonicator for 10-15 minutes. c. Repeat vortexing after each step.

- Final Check: Ensure the solution is clear and free of any visible particulates.
- Storage: Aliquot the stock solution into single-use volumes and store at -20°C or -80°C.

Protocol 2: Dilution of WY-135 DMSO Stock into Aqueous Buffer

A common issue is the precipitation of a hydrophobic compound when a DMSO stock is diluted into an aqueous medium for biological assays.

Workflow for Aqueous Dilution:



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Caption: Recommended workflow for diluting DMSO stock solutions into aqueous buffers.

Quantitative Data Summary

The following table summarizes the available solubility and stock solution data for **WY-135**.

Solvent System	Concentration Achieved	Method/Notes	Reference
100% DMSO	10 mM	Standard protocol for in vitro assays.	
100% DMSO	1 mM, 5 mM, 10 mM	Stock solution preparation table.	
Aqueous Buffer	Highly Insoluble	Expected behavior for this class of compounds. Requires a co-solvent like DMSO.	General Knowledge

Note: For in vivo studies, complex formulations involving co-solvents like PEG300 and surfactants (e.g., Tween 80) in addition to DMSO may be required. It is recommended to consult specific formulation guides or contact the supplier for detailed protocols.

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